

Personal protective equipment for handling ZINC13466751

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Compound of Interest

Compound Name: ZINC13466751

Cat. No.: B2989913

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Essential Safety and Handling Guide for ZINC13466751

This guide provides crucial safety and logistical information for the handling and disposal of **ZINC13466751**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Physical and Chemical Properties

The following table summarizes the key quantitative data for zinc, the primary component of **ZINC13466751**. These properties are essential for safe handling and storage.

Property	Value
Molecular Formula	Zn
Molecular Weight	65.36 g/mol
Melting Point	419 °C / 786.2 °F[1]
Boiling Point	907 °C / 1664.6 °F[1]
Density	7.14 g/cm ³ [1]
Autoignition Temperature	460 °C / 860 °F[1]
Vapor Pressure	1.3 mbar @ 478 °C[1]
Solubility	Insoluble in water[1]
Oral LD50 (Rat)	630 mg/kg[1]

Experimental Protocol: Safe Handling of ZINC13466751

Adherence to the following step-by-step protocol is mandatory for the safe handling of **ZINC13466751** in a laboratory setting.

1. Engineering Controls:

- Always handle **ZINC13466751** in a well-ventilated area.
- Use a chemical fume hood to minimize inhalation exposure, especially when working with powders or creating solutions.
- Ensure that emergency eye wash stations and safety showers are readily accessible in the immediate vicinity of the handling area.[2]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European

Standard EN166.[1]

- Hand Protection: Wear appropriate protective gloves.[1] Nitrile gloves are a suitable option.
- Body Protection: Wear a lab coat or other appropriate clothing to prevent skin exposure.[1]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.[1]
- Minimize dust formation when handling the solid form of the compound.[1]
- Keep the container tightly closed when not in use.[2]
- Store in a cool, dry, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]

4. First Aid Measures:

- After Inhalation: If symptoms like coughing or irritation occur, move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
[3] Overexposure to zinc oxide fumes may lead to "metal fume fever," with flu-like symptoms appearing 3-10 hours after exposure; seek medical attention if this occurs.[3]
- After Skin Contact: Wash the affected area with soap and plenty of water.[1] If skin irritation persists, seek medical advice.[3]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
- After Swallowing: Rinse the mouth thoroughly with water. Do not induce vomiting.[2] Drink plenty of water or milk and seek immediate medical attention.[1][2]

Operational Plan: Disposal of ZINC13466751

Proper disposal of **ZINC13466751** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Collection:

- All waste containing **ZINC13466751** must be labeled as "Hazardous Waste."[\[4\]](#)
- Collect waste in a suitable, compatible, and properly sealed container.[\[4\]](#) Ensure the container is in good condition with no leaks.[\[4\]](#)
- Segregate from other incompatible wastes.[\[4\]](#)

2. Disposal of Contaminated Materials:

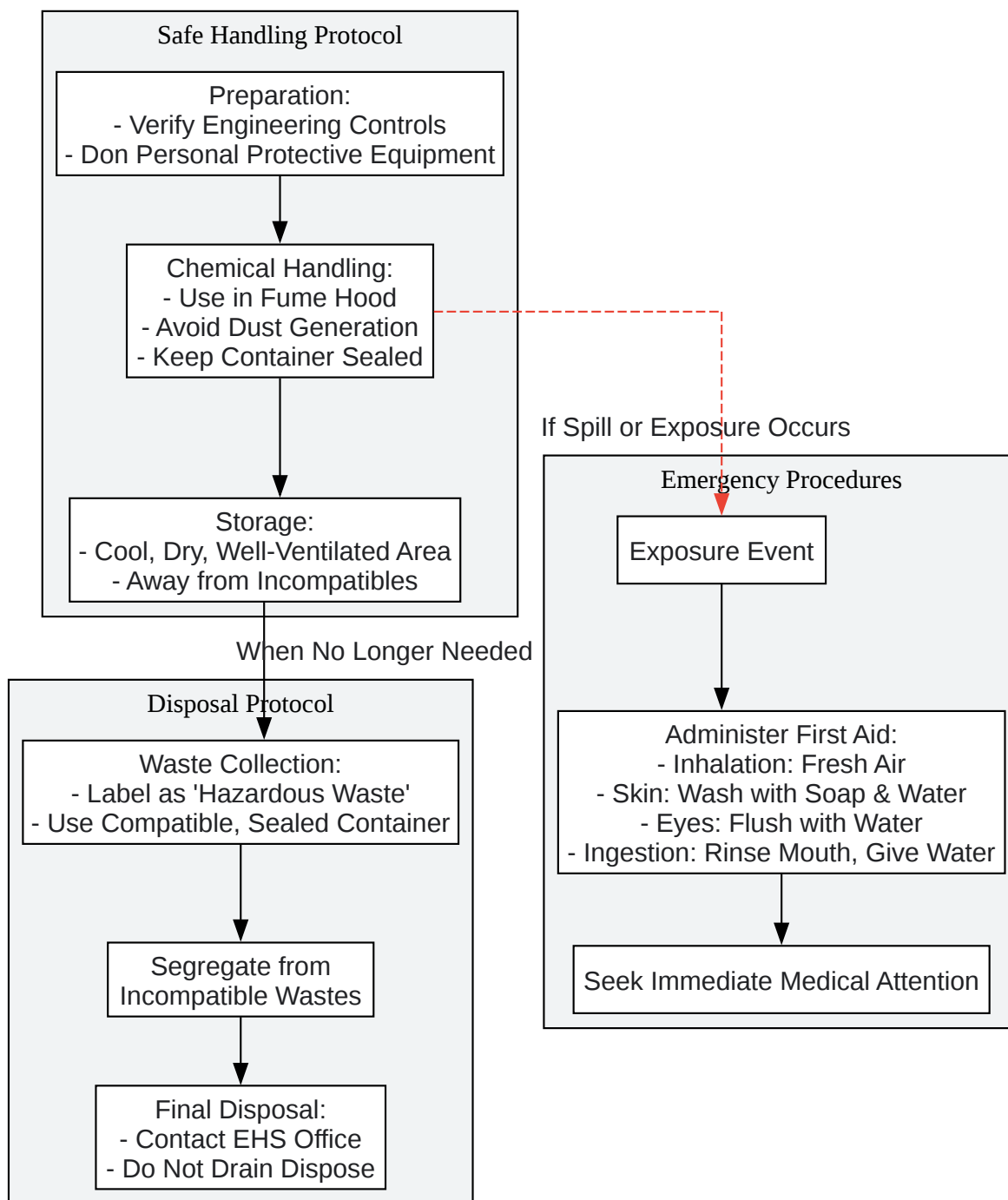
- Solid Waste: Sweep up any spilled solid material and place it into a suitable container for disposal. Avoid creating dust.[\[1\]](#)
- Contaminated Labware: Chemically contaminated labware should be managed as hazardous waste.[\[5\]](#)
- Empty Containers: Triple-rinse empty containers with an appropriate solvent. The rinsate must be collected and treated as hazardous waste.[\[4\]](#) After thorough cleaning, the container can be disposed of in the regular trash, with the chemical label completely removed or defaced.[\[4\]](#)[\[6\]](#)

3. Final Disposal:

- Do not dispose of **ZINC13466751** down the drain or into the sewer system.[\[1\]](#)[\[7\]](#) Zinc has specific discharge limits and can be toxic to aquatic life.[\[7\]](#)
- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[4\]](#)

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for the safe handling and disposal of **ZINC13466751**.



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Caption: Workflow for the safe handling, emergency response, and disposal of **ZINC13466751**.

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